

How to dissolve Polymyxin B nonapeptide TFA for experiments

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Compound of Interest

Compound Name: Polymyxin B nonapeptide TFA

Cat. No.: B2721108

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Technical Support Center: Polymyxin B Nonapeptide TFA

Welcome to the technical support center for **Polymyxin B nonapeptide TFA** (PMBN-TFA). This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling, dissolution, and use of PMBN-TFA in experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Polymyxin B nonapeptide TFA**?

A1: **Polymyxin B nonapeptide TFA** is a cyclic peptide derived from Polymyxin B.^{[1][2][3]} It is characterized by the proteolytic removal of its terminal amino acyl residue.^{[1][2][3]} While it lacks the bactericidal activity of its parent compound, PMBN-TFA effectively permeabilizes the outer membranes of Gram-negative bacteria.^{[1][2][3][4]} This action makes bacteria more susceptible to other antibiotics.^{[1][5][6]}

Q2: What is the mechanism of action of Polymyxin B nonapeptide?

A2: Polymyxin B nonapeptide, a cationic cyclic peptide, increases the permeability of the outer membrane of Gram-negative bacteria. It is believed to achieve this by binding to the bacterial lipopolysaccharide (LPS).^{[1][7]}

Q3: What are the common applications of **Polymyxin B nonapeptide TFA** in research?

A3: PMBN-TFA is primarily used as an antibiotic potentiator, increasing the sensitivity of Gram-negative bacteria to a variety of antibiotics such as erythromycin, rifampicin, and linezolid.^{[5][6]} It has also been utilized to increase the frequency of electroporation-based transformation in Gram-negative clinical isolates.^{[5][6]}

Q4: How should I store **Polymyxin B nonapeptide TFA**?

A4: Lyophilized PMBN-TFA should be stored at -20°C in a desiccated state, where it can be stable for up to 36 months.^[3] Once dissolved into a stock solution, it should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for use within one month or at -80°C for up to six months.^{[1][2][3]}

Troubleshooting Guide

Q1: My **Polymyxin B nonapeptide TFA** is not dissolving completely in the recommended solvent. What should I do?

A1: If you encounter solubility issues, you can try the following:

- Sonication: Use an ultrasonic bath to aid dissolution.^[1]
- Warming: Gently warm the solution to 37°C or even up to 60°C.^{[1][2]}
- Vortexing: Vigorously mix the solution using a vortex mixer.^[1]
- Solvent Choice: Ensure you are using a freshly opened solvent, especially for DMSO, as it can absorb moisture over time which may affect solubility.^[2]

Q2: I observed precipitation in my stock solution after storing it at -20°C. Is it still usable?

A2: Precipitation upon freezing can occur. Before use, bring the aliquot to room temperature and try to redissolve the precipitate by vortexing or gentle warming. If the precipitate does not dissolve, it is recommended to prepare a fresh stock solution. To minimize this issue, consider preparing smaller aliquots for single-use.

Q3: Can I use a solvent not listed in the solubility table?

A3: It is highly recommended to use the solvents validated by the manufacturer. Using other solvents may lead to incomplete dissolution, degradation of the compound, or introduce incompatibilities with your experimental system. If you must use an alternative solvent, it is advisable to perform a small-scale solubility test first.

Data Presentation

Table 1: Solubility of **Polymyxin B Nonapeptide TFA** in Various Solvents

Solvent	Solubility	Manufacturer/Source	Notes
Water	100 mg/mL (65.22 mM)	GlpBio[1]	
Water	50 mg/mL (32.61 mM)	MedchemExpress[2]	Requires sonication and warming to 60°C.
DMSO	50 mg/mL (32.61 mM)	GlpBio[1], MedchemExpress[2]	Requires sonication.
DMSO	Sparingly soluble: 1-10 mg/mL	Cayman Chemical[5], GlpBio[6]	
Ethanol	Sparingly soluble: 1-10 mg/mL	Cayman Chemical[5], GlpBio[6]	
PBS (pH 7.2)	Sparingly soluble: 1-10 mg/mL	Cayman Chemical[5], GlpBio[6]	

Note: Solubility can vary between different batches and manufacturers.

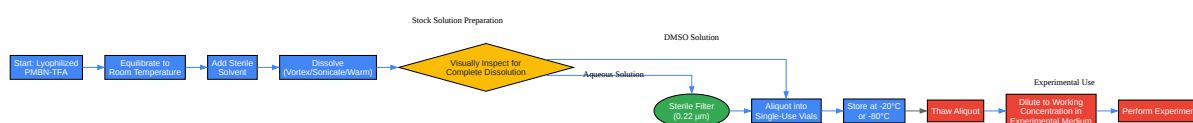
Experimental Protocols

Protocol 1: Preparation of a **Polymyxin B Nonapeptide TFA** Stock Solution

- Aseptic Technique: Work in a laminar flow hood and use sterile equipment to maintain the sterility of your solution.

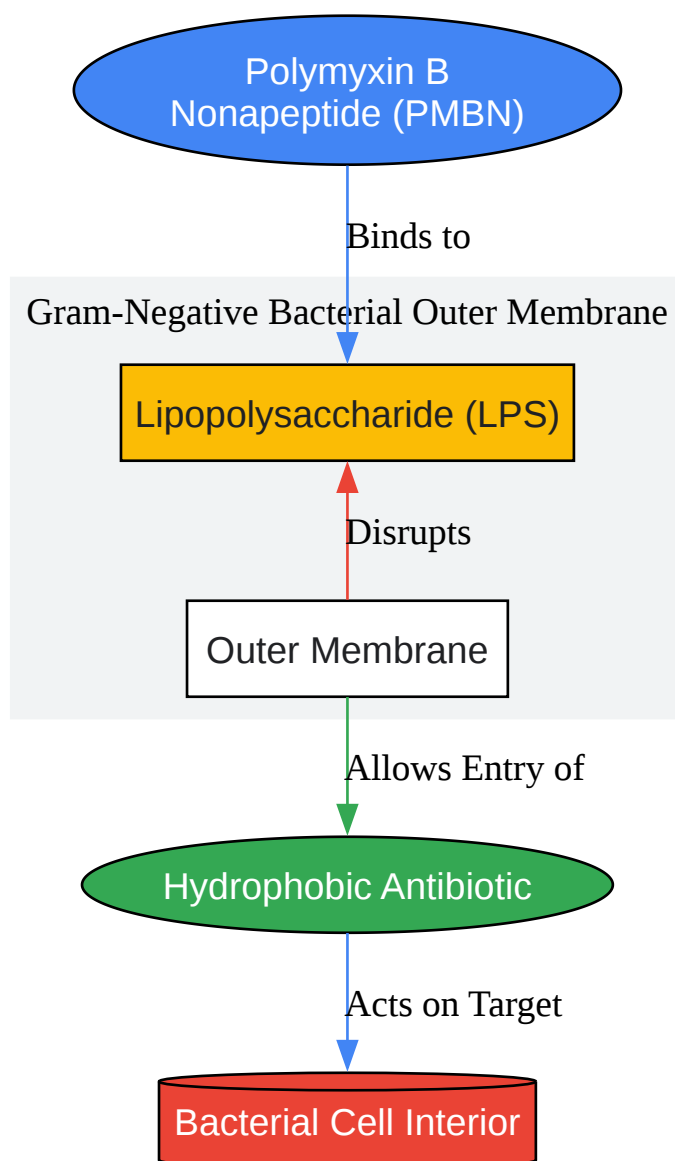
- **Equilibration:** Allow the lyophilized PMBN-TFA vial to equilibrate to room temperature before opening to prevent condensation.
- **Solvent Addition:** Based on your desired concentration and the solubility data in Table 1, carefully add the appropriate volume of sterile solvent (e.g., sterile water or DMSO) to the vial.
- **Dissolution:** Gently swirl the vial to mix. If necessary, use a vortex mixer, sonication, or gentle warming (as described in the troubleshooting guide) to ensure complete dissolution. Visually inspect the solution to confirm that no particulates are present.
- **Sterilization (for aqueous solutions):** If you prepared the stock solution in water or PBS for use in cell culture, it is recommended to sterilize it by passing it through a 0.22 μm filter.[2]
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use sterile aliquots. Store the aliquots at -20°C or -80°C as recommended.[1][2][3]

Mandatory Visualizations



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Caption: Experimental workflow for dissolving and preparing **Polymyxin B nonapeptide TFA**.



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Caption: Mechanism of action of Polymyxin B nonapeptide as a membrane permeabilizer.

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